

Thermodynamic Stability and Solid-State Engineering of (3R)-3,5-Dimethylmorpholine Salts

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Compound of Interest

Compound Name: (3R)-3,5-dimethylmorpholine
hydrochloride

CAS No.: 1542268-33-6

Cat. No.: B15050064

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Executive Summary

(3R)-3,5-dimethylmorpholine is a critical pharmacophore in medicinal chemistry, widely employed in kinase inhibitors (e.g., mTOR, PI3K) and CNS-active agents to modulate lipophilicity and metabolic stability. Its utility is governed by its stereochemical integrity. The scaffold exists as two diastereomers: the thermodynamically preferred (3R,5S)-cis isomer and the metastable (3R,5R)-trans isomer.

This guide provides a rigorous analysis of the thermodynamic factors driving salt stability for this moiety. It establishes a self-validating framework for salt selection, ensuring that the chosen solid form maintains stereochemical purity and optimal physicochemical properties during drug development.

Stereochemical Thermodynamics: The Driver of Stability

The stability of (3R)-3,5-dimethylmorpholine salts is primarily dictated by the conformational free energy of the morpholine ring. Unlike planar heterocycles, morpholine adopts a chair conformation.

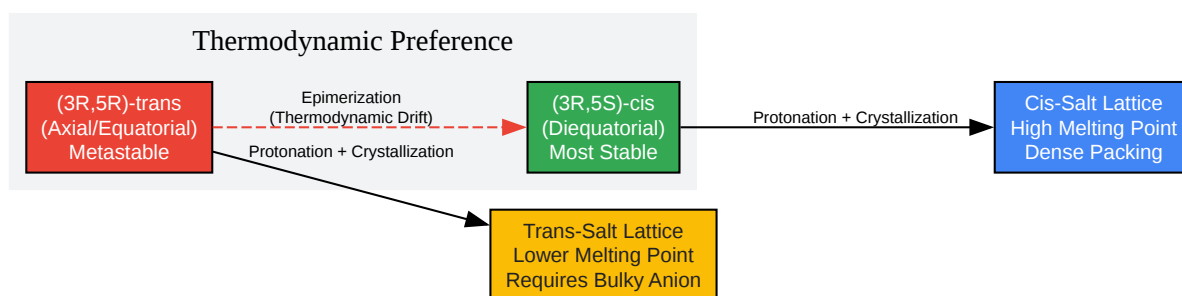
Conformational Analysis

- The (3R,5S)-cis Isomer: Both methyl groups at positions 3 and 5 can adopt an equatorial orientation simultaneously. This minimizes 1,3-diaxial interactions, creating a deep thermodynamic well.
- The (3R,5R)-trans Isomer: One methyl group is forced into an axial position while the other remains equatorial. The axial methyl group introduces significant steric strain (~1.7 kcal/mol penalty relative to the cis form), making the trans isomer metastable and prone to epimerization under forcing conditions (e.g., high temperature, strong base, or radical mechanisms).

The Impact of Salt Formation

Protonation of the morpholine nitrogen (pKa ~9.1) locks the nitrogen inversion but does not alter the carbon stereocenters. However, the lattice energy of the resulting salt can either mitigate or exacerbate the stability differences:

- Cis-Salts: Tend to pack efficiently due to the "flat" diequatorial conformation, leading to high melting points (e.g., HCl salt mp ~202-213°C).
- Trans-Salts: The axial methyl group disrupts planar packing. To stabilize the trans isomer, large counter-ions (e.g., fumarate, tosylate) are often required to fill the lattice voids and maximize van der Waals interactions.



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Figure 1: Conformational landscape of 3,5-dimethylmorpholine. The cis-isomer is the thermodynamic sink. Salt formation strategies must account for the axial steric penalty in the trans-isomer.

Salt Selection Logic: A Thermodynamic Approach

Selecting the correct salt is not random; it is a function of

and Lattice Energy (

).

The Rule

For a stable salt species that resists disproportionation (conversion back to free base) in the solid state or solution, the difference between the pKa of the base and the acid must be sufficient.

- Base pKa: ~9.1 (Secondary amine).
- Requirement:
.
- Optimal Acids: Hydrochloric (pKa -7), Methanesulfonic (pKa -2), Tartaric (pKa ~3).
- Risky Acids: Acetic (pKa 4.76)

(Acceptable but may form weak salts prone to hygroscopicity).

Lattice Energy & Solubility ()

The thermodynamic stability of the salt relative to the free base and acid is defined by the solubility product (

).

A lower

(lower solubility) generally indicates a more stable crystal lattice (higher lattice energy), assuming solvation effects are constant.

Comparative Stability Table:

Salt Form	Stoichiometry	Melting Point ()	Stability Assessment
Hydrochloride	1:1	202–213°C	High. Strong ionic lattice; preferred for cis isomer.
Tartrate	1:1 or 2:1	160–180°C	Medium. Used for chiral resolution of (3R)-isomers.
Fumarate	2:1	140–160°C	Variable. Good for stabilizing trans isomer via H-bond networks.
Free Base	N/A	Liquid/Low	Low. Prone to oxidation and volatility.

Experimental Protocols: Self-Validating Systems

To empirically determine the thermodynamic stability of a specific (3R)-3,5-dimethylmorpholine salt, the following protocols must be executed. These are designed to be self-validating—the data internally confirms the conclusion.

Protocol A: Slurry Equilibration (The "Gold Standard")

This experiment identifies the most stable polymorph or salt form by allowing the system to reach thermodynamic equilibrium.

Objective: Determine the stable crystal form at a specific temperature (usually 25°C and 50°C).

Methodology:

- Preparation: Prepare a supersaturated solution of the salt in a solvent with moderate solubility (e.g., Isopropanol or Ethyl Acetate).
- Seeding: Add excess solid salt (a mixture of polymorphs or diastereomers if available) to create a slurry.
- Equilibration: Stir the slurry at a constant temperature for 48–72 hours.
 - Mechanism: Ostwald ripening occurs. The less stable (higher energy/more soluble) crystals dissolve, and the stable (lower energy/less soluble) crystals grow.
- Analysis: Filter the solid and analyze via PXRD (Powder X-Ray Diffraction) and DSC.
- Validation: If the PXRD pattern changes over time, a conversion to a more stable form has occurred. If it remains constant, the starting material is likely the stable form.

Protocol B: Differential Scanning Calorimetry (DSC)

Objective: Quantify the enthalpy of fusion (

) and melting point (

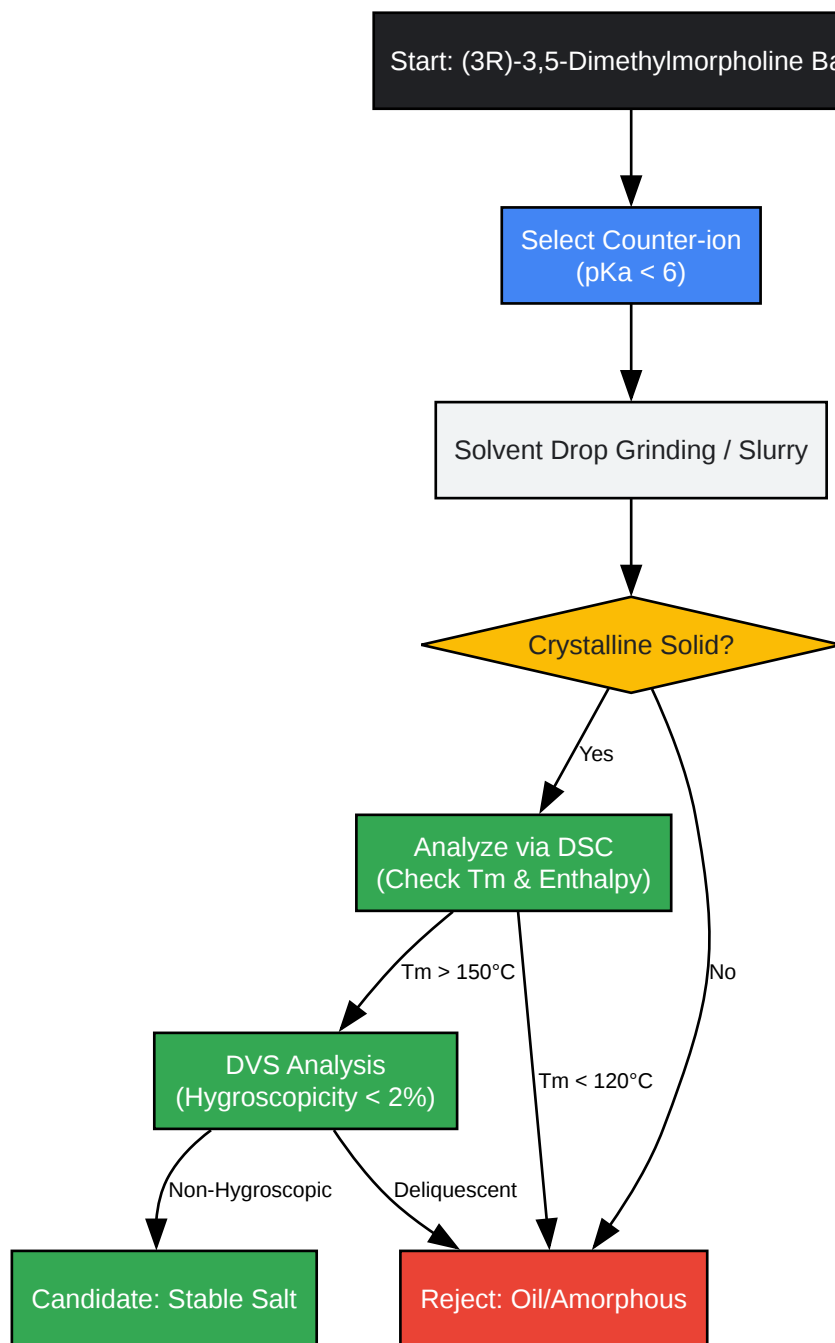
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Methodology:

- Sample: 2–5 mg of dried salt in a crimped aluminum pan.
- Ramp: Heat from 30°C to 250°C at 10°C/min under
purge.
- Interpretation:
 - Single sharp endotherm: Indicates a pure, crystalline material.
 - Burger-Ramberger Rule: If Form A has a higher
and higher

than Form B, forms are monotropically related (Form A is stable at all temps).

- Application: If the cis-HCl salt melts at 213°C and the trans-HCl salt melts at 185°C, the cis form has a significantly higher lattice stability.



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Figure 2: Salt screening workflow. A logic gate process to filter out thermodynamically unstable salts early in development.

Case Study: Chiral Resolution via Diastereomeric Salts

Often, the (3R)-3,5-dimethylmorpholine is synthesized as a mixture of cis and trans. Thermodynamic control is used to purify the desired isomer.

Scenario: Isolating (3R,5S)-cis from a mixture.

- Resolving Agent: D-Tartaric Acid or Dibenzoyl-L-tartaric acid.
- Process:
 - The mixture is treated with 0.5 equivalents of the chiral acid in ethanol.
 - The (3R,5S)-cis isomer forms a salt with a higher lattice energy (lower solubility) due to its compact diequatorial shape matching the tartrate lattice.
 - The (3R,5R)-trans isomer remains in the mother liquor (higher solubility).
- Thermodynamic Proof: The "eutectic composition" of the salt shifts towards the stable diastereomer upon recrystallization.

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